

Application of Desvenlafaxine-d10 in Clinical Pharmacology Studies: A Detailed Guide

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Compound of Interest		
Compound Name:	Desvenlafaxine-d10	
Cat. No.:	B602749	Get Quote

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This document provides comprehensive application notes and detailed protocols for the utilization of **Desvenlafaxine-d10** in clinical pharmacology studies. **Desvenlafaxine-d10**, a stable isotope-labeled version of the serotonin-norepinephrine reuptake inhibitor (SNRI) Desvenlafaxine, serves as an ideal internal standard for quantitative bioanalysis. Its use ensures high accuracy and precision in determining the pharmacokinetic profile of Desvenlafaxine in biological matrices.

Introduction to Desvenlafaxine and the Role of a Deuterated Internal Standard

Desvenlafaxine is the major active metabolite of venlafaxine and is approved for the treatment of major depressive disorder (MDD).[1][2] Understanding its pharmacokinetic profile—absorption, distribution, metabolism, and excretion (ADME)—is crucial for dose optimization and ensuring patient safety.

Stable isotope-labeled internal standards, such as **Desvenlafaxine-d10**, are the gold standard in quantitative mass spectrometry-based bioanalysis. They share near-identical physicochemical properties with the analyte of interest (Desvenlafaxine), meaning they co-elute chromatographically and exhibit similar ionization efficiency in the mass spectrometer. This co-behavior allows for the correction of variability during sample preparation and analysis, leading to highly reliable data.





Quantitative Bioanalysis of Desvenlafaxine using Desvenlafaxine-d10

A validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is the preferred approach for the quantification of Desvenlafaxine in plasma samples from clinical trials. The use of **Desvenlafaxine-d10** as an internal standard is integral to the robustness of this methodology.

Data Presentation: Method Validation and Pharmacokinetic Parameters

The following tables summarize the key validation parameters for a typical LC-MS/MS method for Desvenlafaxine quantification using **Desvenlafaxine-d10** as an internal standard, as well as pharmacokinetic data obtained from a clinical study.

Table 1: LC-MS/MS Method Validation Parameters



Parameter	Result	
Linearity Range	1.00 - 400.35 ng/mL	
Correlation Coefficient (r²)	≥ 0.999	
Lower Limit of Quantification (LLOQ)	1.00 ng/mL	
Intra-day Precision (%CV)		
1.00 ng/mL (LLOQ)	5.5%	
3.00 ng/mL (LQC)	2.1%	
150.00 ng/mL (MQC)	0.7%	
300.00 ng/mL (HQC)	1.2%	
Inter-day Precision (%CV)		
1.00 ng/mL (LLOQ)	6.8%	
3.00 ng/mL (LQC)	3.5%	
150.00 ng/mL (MQC)	1.9%	
300.00 ng/mL (HQC)	2.8%	
Accuracy (% Recovery)		
Intra-day	95.3% - 107.4%	
Inter-day	93.4% - 99.5%	

Data adapted from a validated LC-MS/MS method for the quantification of Desvenlafaxine in human plasma.

Table 2: Pharmacokinetic Parameters of Desvenlafaxine Following a Single Oral 200 mg Dose in Healthy Subjects (n=18)



Parameter	Fasting State	Fed State (High-Fat Meal)
Cmax (ng/mL)	385.4 ± 73.1	458.1 ± 105.8
Tmax (hr)	8.9 ± 2.1	9.8 ± 2.9
AUC₀-t (ng·h/mL)	9875 ± 2134	9987 ± 1985
AUC₀-inf (ng⋅h/mL)	10254 ± 2298	10345 ± 2109
t ₁ / ₂ (hr)	11.8 ± 2.3	11.5 ± 2.1

Cmax: Maximum plasma concentration; Tmax: Time to reach maximum plasma concentration; $AUC_{0-}t$: Area under the plasma concentration-time curve from time zero to the last measurable concentration; $AUC_{0-}inf$: Area under the plasma concentration-time curve from time zero to infinity; $t_1/2$: Elimination half-life. Data are presented as mean \pm standard deviation.

Experimental Protocols

This section provides a detailed methodology for the quantification of Desvenlafaxine in human plasma using **Desvenlafaxine-d10** as an internal standard.

Bioanalytical Method for Desvenlafaxine in Human Plasma

This protocol is based on a validated LC-MS/MS method and is suitable for pharmacokinetic studies.

3.1.1. Materials and Reagents

- Desvenlafaxine reference standard
- **Desvenlafaxine-d10** (internal standard)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Methanol (HPLC grade)
- Ammonium acetate (analytical grade)



- Ethyl acetate (HPLC grade)
- Water (deionized, 18 MΩ·cm)
- Formic acid (analytical grade)

3.1.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- 3.1.3. Preparation of Stock and Working Solutions
- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Desvenlafaxine and
 Desvenlafaxine-d10 in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the Desvenlafaxine stock solution with a 50:50
 mixture of methanol and water to prepare working solutions for calibration curve standards
 and quality control (QC) samples.
- Internal Standard Working Solution (50 ng/mL): Dilute the **Desvenlafaxine-d10** stock solution with a 50:50 mixture of methanol and water.
- 3.1.4. Sample Preparation (Liquid-Liquid Extraction)
- Pipette 200 μL of plasma sample (calibration standard, QC, or study sample) into a 1.5 mL microcentrifuge tube.
- Add 50 μ L of the **Desvenlafaxine-d10** internal standard working solution (50 ng/mL) to each tube and vortex briefly.
- Add 1.0 mL of ethyl acetate.
- Vortex for 5 minutes.
- Centrifuge at 10,000 x g for 5 minutes.



- Carefully transfer the upper organic layer (approximately 900 μL) to a new tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μL of the mobile phase.
- Vortex for 1 minute and transfer to an autosampler vial for LC-MS/MS analysis.

3.1.5. LC-MS/MS Conditions

- HPLC Column: C18 column (e.g., 50 x 2.1 mm, 3.5 μm)
- Mobile Phase:
 - A: 5 mM Ammonium acetate in water with 0.1% formic acid
 - B: Methanol with 0.1% formic acid
- · Gradient:
 - 0-0.5 min: 20% B
 - 0.5-2.0 min: 20% to 80% B
 - 2.0-3.0 min: 80% B
 - 3.0-3.1 min: 80% to 20% B
 - o 3.1-5.0 min: 20% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 10 μL
- Mass Spectrometer: Triple quadrupole
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:



o Desvenlafaxine: m/z 264.2 → 58.2

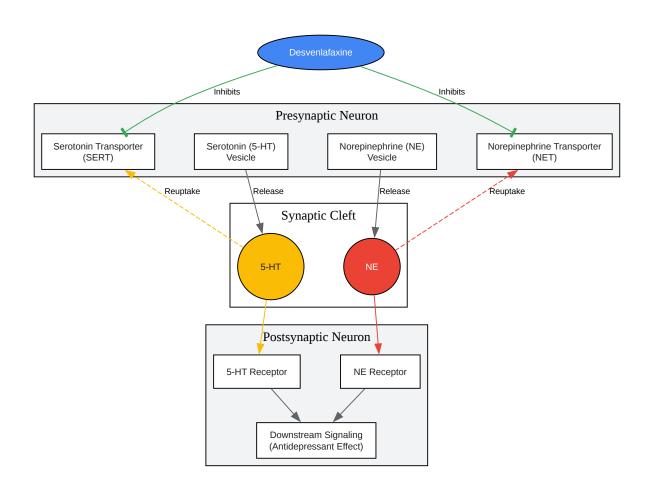
• **Desvenlafaxine-d10**: m/z 274.2 → 64.2

Visualizations

The following diagrams illustrate the experimental workflow and the mechanism of action of Desvenlafaxine.







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References

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